

Application Note: Synthesis of 1-(Allyloxy)decane via Williamson Ether Synthesis

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Compound of Interest

Compound Name: 1-(Allyloxy)decane

Cat. No.: B15342111

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Abstract

This application note provides a detailed experimental protocol for the synthesis of **1-(Allyloxy)decane**, a long-chain alkyl allyl ether. The synthesis is achieved through a Williamson ether synthesis, a robust and widely used method for preparing ethers. This procedure involves the reaction of 1-decanol with allyl bromide in the presence of a base and a phase-transfer catalyst, affording the desired product in high yield. This document is intended for researchers, scientists, and professionals in the field of organic chemistry and drug development, providing a straightforward and efficient method for the preparation of this and similar compounds.

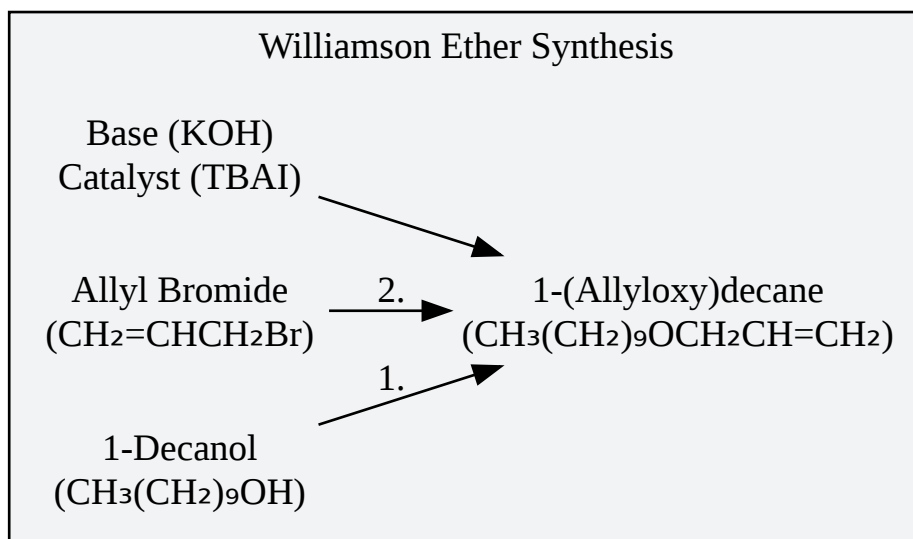
Introduction

1-(Allyloxy)decane and related long-chain alkyl allyl ethers are valuable intermediates in organic synthesis. The presence of both a long alkyl chain and a reactive allyl group allows for a variety of subsequent chemical transformations. The Williamson ether synthesis is a classic and reliable method for the preparation of such ethers, proceeding via an SN2 reaction between an alkoxide and an alkyl halide.^{[1][2][3]} This application note details a specific protocol for the synthesis of **1-(Allyloxy)decane** from commercially available starting materials.

Reaction Scheme

The synthesis of **1-(Allyloxy)decane** proceeds via the deprotonation of 1-decanol by a base to form the corresponding alkoxide, which then undergoes nucleophilic substitution with allyl

bromide.



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Caption: Reaction scheme for the synthesis of **1-(Allyloxy)decane**.

Experimental Protocol

This protocol is adapted from a procedure described by Rao and Senthilkumar for the synthesis of allyl decyl ether.[1]

Materials:

- 1-decanol
- Allyl bromide
- Potassium hydroxide (KOH) pellets
- Tetrabutylammonium iodide (TBAI)
- Hexane
- Ethyl acetate

- Silica gel (100-200 mesh)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Apparatus for column chromatography
- Rotary evaporator

Procedure:

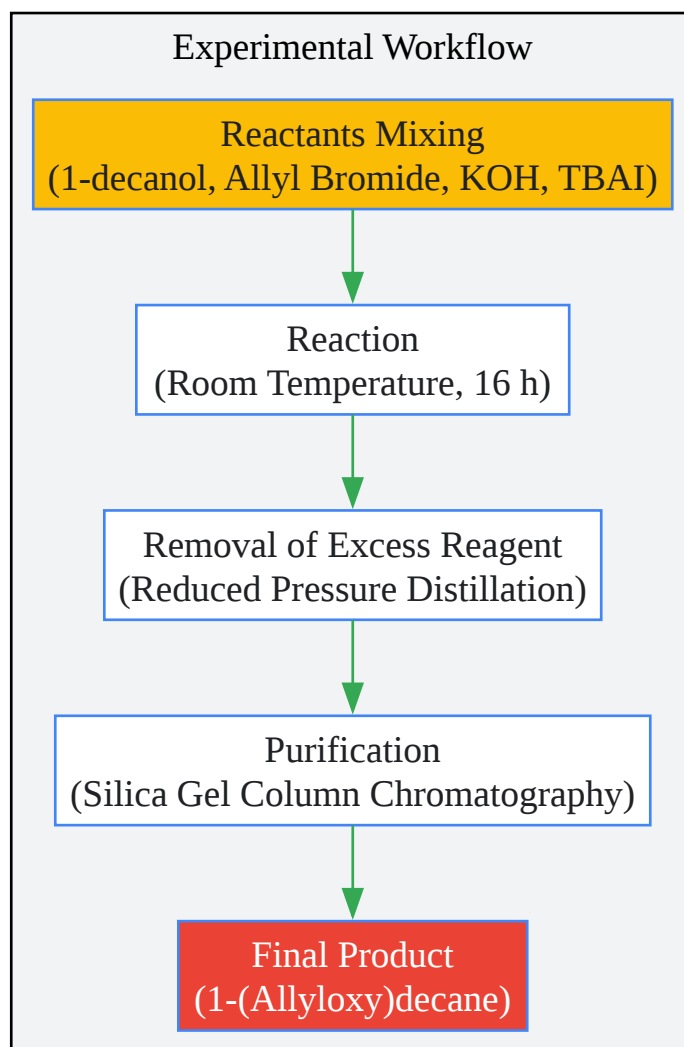
- In a round-bottom flask, combine 1-decanol (166 mg, 1.05 mmol), allyl bromide (0.35 mL, 4.04 mmol), one pellet of potassium hydroxide (approximately 120 mg, ~2 mmol), and tetrabutylammonium iodide (5 mol%).
- Stir the mixture at room temperature for 16 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, remove the excess allyl bromide by distillation under reduced pressure.
- The crude product is then purified by column chromatography on a short pad of silica gel (100–200 mesh, 1 × 5 cm column).
- Elute the column with a mixture of hexane and ethyl acetate (95:5) to obtain the pure **1-(Allyloxy)decane**.
- The final product is a colorless oil.

Data Presentation

Parameter	Value
Yield	95% [1]
Appearance	Colorless oil
IR (neat)	1100, 1660 cm^{-1} [1]
^1H NMR (CDCl_3)	δ 5.87–5.95 (m, 1H), δ 5.15–5.24 (m, 2H), δ 3.97 (d, J = 5.37 Hz, 2H), δ 3.41 (t, J = 13.67 Hz, 2H), δ 1.6 (m, 2H), δ 1.26 (broad s, 14H), δ 0.89 (t, J = 13.2 Hz, 3H) [1]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **1-(Allyloxy)decane**.



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Caption: Workflow for the synthesis of **1-(Allyloxy)decane**.

Conclusion

The Williamson ether synthesis provides a highly efficient and straightforward method for the preparation of **1-(Allyloxy)decane** from readily available starting materials. The protocol described herein, utilizing potassium hydroxide as the base and TBAI as a phase-transfer catalyst, results in a high yield of the desired product. This application note serves as a practical guide for the synthesis of this and other long-chain alkyl allyl ethers for applications in organic synthesis and materials science.

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References

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